

Application Notes and Protocols for Quantum Dot-Based Biomolecule Detection

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Compound of Interest

Compound Name: QUPD
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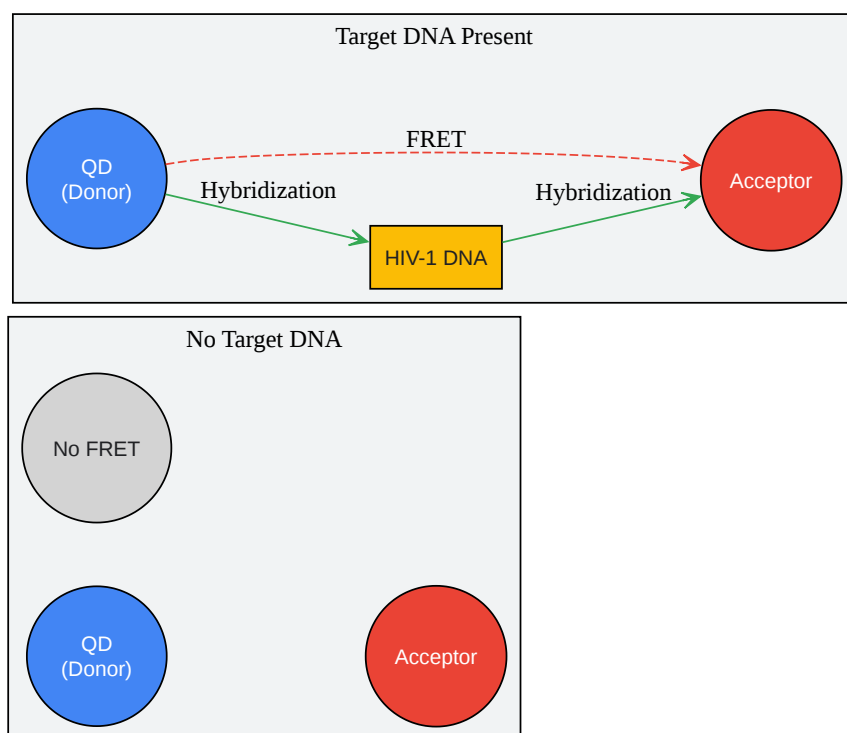
These application notes provide detailed protocols and performance data for the detection of specific biomolecules using quantum dot (QD) technology. The unique photophysical properties of QDs, such as high quantum yield, narrow emission spectra, and resistance to photobleaching, make them ideal fluorescent probes for highly sensitive and multiplexed biological assays.[1]

Section 1: Detection of Nucleic Acids - HIV-1 DNA using a FRET-Based Assay

This section outlines a sensitive method for the detection of HIV-1 DNA based on Förster Resonance Energy Transfer (FRET) between a quantum dot donor and a fluorescent acceptor molecule.

Signaling Pathway and Mechanism

The assay relies on a sandwich hybridization format. A capture probe oligonucleotide is conjugated to the surface of a quantum dot. A reporter probe is labeled with a fluorescent dye (acceptor). In the presence of the target HIV-1 DNA sequence, both probes hybridize to the target, bringing the QD donor and the dye acceptor into close proximity. Upon excitation of the QD, non-radiative energy transfer occurs to the acceptor dye, resulting in a fluorescent signal from the dye. The intensity of the FRET signal is directly proportional to the amount of target DNA present.



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Caption: FRET-based detection of HIV-1 DNA.

Quantitative Data

Parameter	Value	Reference
Analyte	HIV-1 DNA	[2]
Limit of Detection (LOD)	0.76 pM	[2]
Dynamic Range	1 pM - 10 nM	[2]
Assay Time	< 30 minutes	[1]

Experimental Protocol: FRET-Based HIV-1 DNA Detection

Materials:

- Streptavidin-conjugated Quantum Dots (e.g., Qdot™ 655 Sav)
- Biotinylated capture DNA probe specific to HIV-1
- Fluorophore-labeled reporter DNA probe (e.g., Cy5) specific to an adjacent sequence on HIV-1 DNA
- Target HIV-1 DNA
- Hybridization buffer (e.g., 5x SSC, 0.1% SDS)
- Microplate reader with fluorescence detection capabilities

Procedure:

- **Probe Preparation:** Prepare solutions of the biotinylated capture probe and the fluorophore-labeled reporter probe in hybridization buffer.
- **Quantum Dot-Probe Conjugation:** Incubate the streptavidin-conjugated QDs with the biotinylated capture probe at room temperature for 30 minutes to allow for binding.
- **Hybridization Reaction:** In a microplate well, mix the QD-capture probe conjugate, the fluorophore-labeled reporter probe, and the sample containing the target HIV-1 DNA.

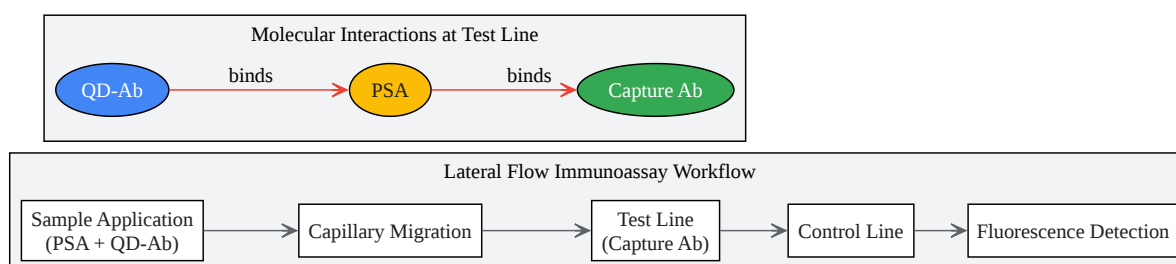
- Incubation: Incubate the mixture at the optimal hybridization temperature (e.g., 55°C) for 20 minutes.
- FRET Measurement: Using a microplate reader, excite the quantum dots at their excitation wavelength (e.g., 405 nm). Measure the emission from the quantum dots (e.g., 655 nm) and the acceptor fluorophore (e.g., 670 nm).
- Data Analysis: Calculate the FRET ratio by dividing the acceptor emission intensity by the donor emission intensity. The FRET ratio will be proportional to the concentration of HIV-1 DNA in the sample.

Section 2: Detection of Proteins - Prostate-Specific Antigen (PSA) using a Lateral Flow Immunoassay

This section describes a rapid and quantitative quantum dot-based lateral flow immunoassay (LFIA) for the detection of Prostate-Specific Antigen (PSA), a key biomarker for prostate cancer.[3][4]

Experimental Workflow

The LFIA strip consists of a sample pad, a conjugate pad, a nitrocellulose membrane with a test line and a control line, and an absorbent pad.[3] Quantum dot-antibody conjugates are dried on the conjugate pad. When the sample is applied, PSA binds to these conjugates. The sample then migrates up the strip by capillary action. At the test line, immobilized anti-PSA antibodies capture the QD-antibody-PSA complexes, resulting in a fluorescent line. Excess QD-antibody conjugates are captured at the control line by immobilized secondary antibodies.



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Caption: Workflow of a QD-based LFIA for PSA.

Quantitative Data

Parameter	Value (QD Nanobeads)	Value (QD-Silica NPs)	Reference
Analyte	Prostate-Specific Antigen (PSA)	Prostate-Specific Antigen (PSA)	[3][5]
Limit of Detection (LOD)	0.33 ng/mL	0.138 ng/mL	[3]
Assay Time	15 minutes	< 20 minutes	[3][5]
Sample Volume	40 µL	Not specified	[5]

Experimental Protocol: QD-LFIA for PSA Detection

Materials:

- Quantum dot-conjugated anti-PSA monoclonal antibodies
- Nitrocellulose membrane
- Sample pad, conjugate pad, absorbent pad
- Laminating card
- Anti-PSA monoclonal antibody (for test line)
- Goat anti-mouse IgG antibody (for control line)
- PSA standards and clinical samples
- Assay buffer (e.g., PBS with 1% BSA)
- Fluorescence strip reader

Procedure:

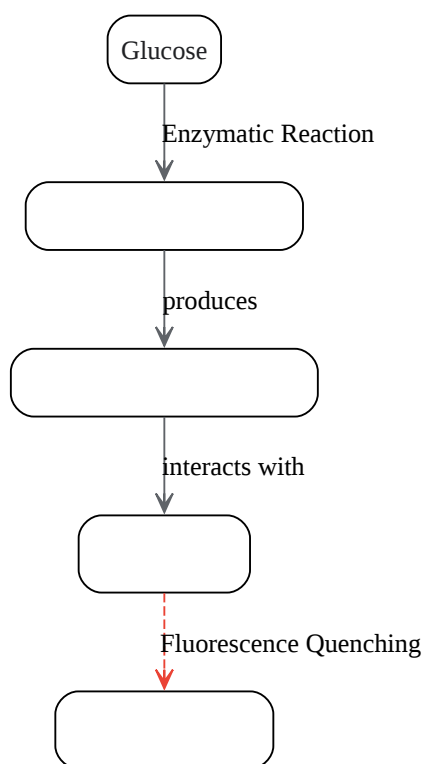
- Preparation of the Test and Control Lines: Stripe the anti-PSA antibody onto the nitrocellulose membrane to create the test line. Stripe the goat anti-mouse IgG antibody to create the control line. Allow the membrane to dry.
- Preparation of the Conjugate Pad: Apply the quantum dot-anti-PSA antibody conjugate solution to the conjugate pad and dry it completely.
- Assembly of the Strip: Assemble the sample pad, conjugate pad, nitrocellulose membrane, and absorbent pad onto the laminating card.
- Assay Performance: Apply a specific volume of the sample (e.g., 40 μ L of serum) to the sample pad.^[5]
- Incubation: Allow the sample to migrate along the strip for a specified time (e.g., 15 minutes).^[5]
- Detection: Insert the test strip into a fluorescence strip reader to quantify the fluorescence intensity at the test and control lines.
- Quantification: The concentration of PSA is determined by the ratio of the fluorescence signal from the test line to that of the control line.

Section 3: Detection of Small Molecules - Glucose using a Paper-Based Assay

This section details a simple and cost-effective paper-based assay for glucose detection using quantum dots and the enzyme glucose oxidase (GOx).

Signaling Pathway

The detection mechanism is based on the enzymatic oxidation of glucose by GOx, which produces hydrogen peroxide (H_2O_2). The generated H_2O_2 subsequently quenches the fluorescence of the quantum dots deposited on the paper substrate. The degree of fluorescence quenching is proportional to the glucose concentration.^[6]



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